

Essential Safety and Operational Guide for 3-(Bromomethyl)benzonitrile

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Compound of Interest

Compound Name: 3-(Bromomethyl)benzonitrile

Cat. No.: B105621

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **3-(Bromomethyl)benzonitrile** (CAS RN: 28188-41-2). Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

Hazard Identification and Personal Protective Equipment (PPE)

3-(Bromomethyl)benzonitrile is a hazardous substance that can cause severe skin burns and eye damage. It is harmful if swallowed, inhaled, or comes into contact with skin, and is also a lachrymator (a substance that causes tearing).[1] Metabolism of the compound may release cyanide, which can lead to severe systemic effects.[2]

Quantitative Data Summary:

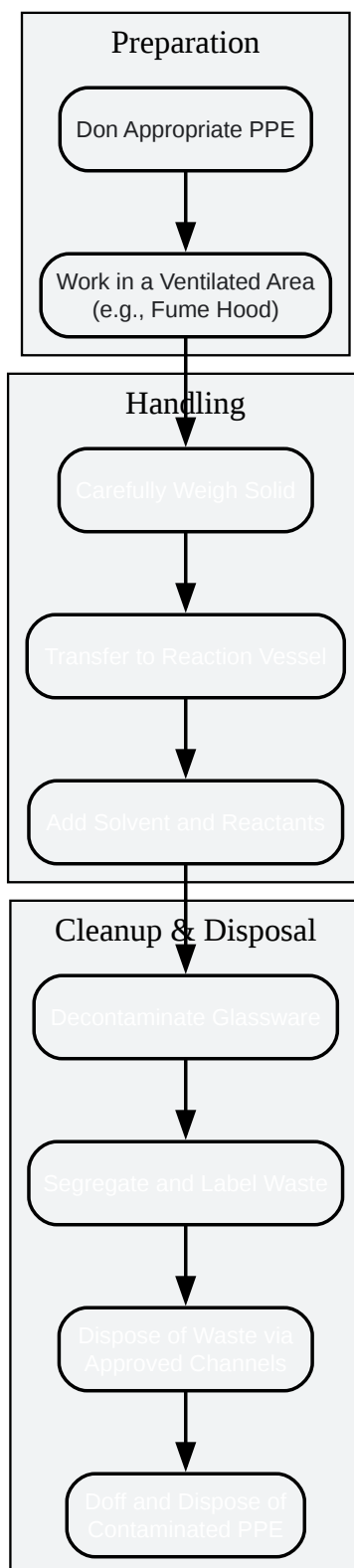
Property	Value	Reference
Molecular Formula	C ₈ H ₆ BrN	[3][4]
Molecular Weight	196.04 g/mol	[3][4]
Melting Point	93-96 °C	
Boiling Point	130 °C / 4 mmHg	
Hazard Class	Skin Corrosion 1B, Serious Eye Damage 1	[3]

Required Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.[2]	Protects against splashes and dust that can cause severe eye damage.[3]
Hand Protection	Appropriate chemical-resistant gloves (e.g., nitrile).[2]	Prevents skin contact which can cause severe burns.[3]
Body Protection	A lab coat or chemical-resistant apron and long-sleeved clothing.[1][5]	Protects skin from accidental contact.[5]
Respiratory Protection	A NIOSH-approved respirator with particulate filters (type P3 or equivalent) should be used when engineering controls are insufficient or when handling large quantities.[3]	Prevents inhalation of dust or vapors, which are harmful.

Step-by-Step Handling and Operations Plan

Preparation and Handling Workflow:



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Caption: Workflow for the safe handling of **3-(Bromomethyl)benzonitrile**.

Experimental Protocol:

- Preparation:
 - Before handling, ensure you are wearing all required PPE as specified in the table above.
 - Conduct all work in a well-ventilated chemical fume hood.[\[2\]](#)
 - Ensure an emergency eyewash station and safety shower are readily accessible.[\[5\]](#)
- Handling:
 - Avoid generating dust when handling the solid material.[\[2\]](#)
 - Carefully weigh the required amount in a tared container within the fume hood.
 - Keep the container tightly closed when not in use.[\[2\]](#)[\[5\]](#)
 - Avoid contact with incompatible materials such as bases, alcohols, amines, and metals.[\[5\]](#)
- Storage:
 - Store in a tightly sealed container in a dry, cool, and well-ventilated area designated for corrosive materials.[\[1\]](#)[\[5\]](#)
 - Protect from moisture.[\[2\]](#)

Emergency Procedures and First Aid

Immediate medical attention is required for all exposures.[\[2\]](#)[\[5\]](#)

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15-30 minutes, also under the eyelids. [2][5] Remove contact lenses if present and easy to do.[3][5] Seek immediate medical attention.[2]
Skin Contact	Immediately take off all contaminated clothing. [3] Wash off with soap and plenty of water for at least 15 minutes.[2][5] Seek immediate medical attention.[6]
Inhalation	Move the person to fresh air and keep them at rest in a position comfortable for breathing.[3][5] If breathing is difficult, give oxygen.[2] Do not use mouth-to-mouth resuscitation.[2] Seek immediate medical attention.[3]
Ingestion	Rinse mouth with water.[3][5] Do NOT induce vomiting.[3][5] If the person is conscious, have them drink 2-4 cupfuls of milk or water.[2] Never give anything by mouth to an unconscious person.[5] Seek immediate medical attention.[2]

Spill and Disposal Plan

Spill Response:

- Evacuate: Evacuate non-essential personnel from the spill area.[7]
- Ventilate: Ensure the area is well-ventilated, using fume hoods to draw vapors away.[8]
- Contain: Prevent the spread of the spill by creating a dike around the edges with an inert absorbent material like vermiculite or sand.[8]
- Clean-up:

- Wearing appropriate PPE, carefully sweep or vacuum up the spilled solid and place it into a suitable, labeled container for disposal.[2][5] Avoid generating dust.[3]
- For any remaining residue, use absorbent pads to clean the area.[7]
- Decontaminate the spill area with a mild detergent solution and wipe clean.[7]
- Decontaminate: All tools and equipment used for cleanup must be decontaminated.

Disposal Plan:

- Waste Segregation: All waste contaminated with **3-(Bromomethyl)benzonitrile**, including the chemical itself, contaminated PPE, and cleanup materials, must be collected in a designated, labeled hazardous waste container.[3]
- Disposal: Dispose of the hazardous waste through an approved waste disposal plant.[3][5] Do not mix with other waste.[3] Follow all local, state, and federal regulations for hazardous waste disposal.

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